

Application Note: UPLC-MS/MS Analysis of N-nitroso-nebivolol in Nebivolol API

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Compound of Interest

Compound Name: *N-nitroso-nebivolol*

Cat. No.: *B16330781*

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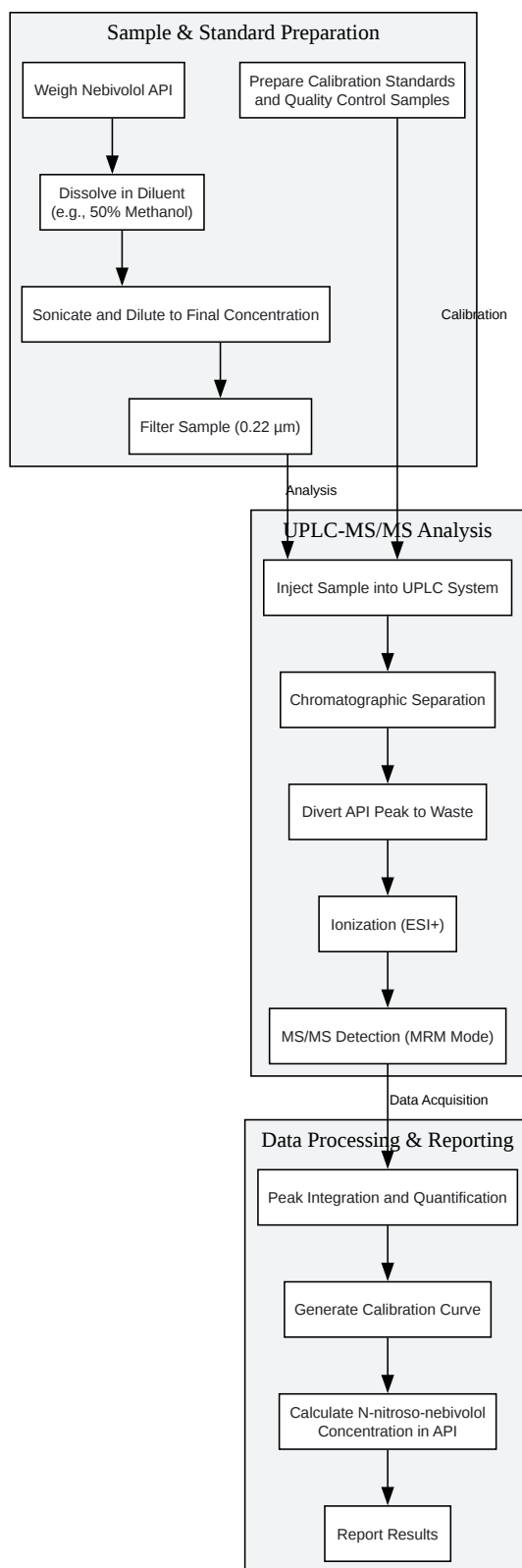
Introduction

N-nitroso-nebivolol is a nitrosamine drug substance-related impurity (NDSRI) of nebivolol, a beta-blocker used for the treatment of hypertension.[1][2][3][4] Nitrosamine impurities are a class of compounds that are of significant concern due to their potential carcinogenic properties.[5][6][7] Regulatory agencies, including the U.S. Food and Drug Administration (FDA) and the European Medicines Agency (EMA), have established strict limits for the presence of nitrosamines in pharmaceutical products to ensure patient safety.[1] The FDA has set an acceptable intake (AI) limit for **N-nitroso-nebivolol** of 1500 ng/day.[2][4][8]

This application note provides a detailed protocol for the sensitive and selective quantification of **N-nitroso-nebivolol** in nebivolol active pharmaceutical ingredient (API) using Ultra-Performance Liquid Chromatography coupled with tandem mass spectrometry (UPLC-MS/MS). This method is crucial for manufacturers to monitor and control this impurity, ensuring the quality and safety of their products.[1][9]

Experimental Workflow

The following diagram illustrates the general workflow for the UPLC-MS/MS analysis of **N-nitroso-nebivolol** in nebivolol API.



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Figure 1: Experimental workflow for the UPLC-MS/MS analysis of **N-nitroso-nebivolol**.

Protocols

1. Materials and Reagents

- **N-nitroso-nebivolol** reference standard
- Nebivolol API
- Methanol (LC-MS grade)
- Water (LC-MS grade)
- Formic acid (LC-MS grade)
- Ammonium formate (LC-MS grade)
- 0.22 µm syringe filters

2. Standard and Sample Preparation

- **Standard Stock Solution (10 µg/mL):** Accurately weigh and dissolve an appropriate amount of **N-nitroso-nebivolol** reference standard in a suitable diluent (e.g., 50% methanol in water) to obtain a concentration of 10 µg/mL.[8]
- **Working Standard Solutions:** Perform serial dilutions of the stock solution with the diluent to prepare a series of calibration standards.[8] A typical concentration range for the calibration curve is 1 ng/mL to 180 ng/mL.[8]
- **Sample Preparation:**
 - Accurately weigh 0.5 mg of the nebivolol API into a 1 mL volumetric flask.[8]
 - Add approximately 0.8 mL of 50% methanol-water as a diluent.[8]
 - Sonicate for 10 minutes to ensure complete dissolution.[8]
 - Allow the solution to cool to room temperature.[8]
 - Add diluent to the mark and mix thoroughly.[8]

- Filter the solution through a 0.22 μm nylon syringe filter before injection.[8]

3. UPLC-MS/MS Method

The following table outlines the recommended UPLC-MS/MS parameters. These may need to be optimized for the specific instrumentation used.

Parameter	Condition
UPLC System	Waters ACQUITY UPLC, Agilent 1290 Infinity II, or equivalent
Column	Waters ACQUITY UPLC BEH C18, 1.7 μ m, 2.1 x 100 mm, or equivalent
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	0.1% Formic acid in Methanol
Gradient Elution	A typical gradient starts with a high percentage of Mobile Phase A, ramping up to a high percentage of Mobile Phase B to elute the analyte, followed by re-equilibration. The specific gradient should be optimized to achieve good separation between nebivolol and N-nitroso-nebivolol.
Flow Rate	0.3 - 0.5 mL/min
Column Temperature	40 °C
Injection Volume	1 - 5 μ L
Mass Spectrometer	Waters Xevo TQ-S, Agilent 6495D Triple Quadrupole, or equivalent
Ionization Mode	Electrospray Ionization (ESI), Positive
Capillary Voltage	3.0 - 3.5 kV
Source Temperature	120 - 150 °C
Desolvation Temperature	350 - 500 °C
Desolvation Gas Flow	800 - 1000 L/hr
Cone Gas Flow	50 - 150 L/hr
Acquisition Mode	Multiple Reaction Monitoring (MRM)
MRM Transitions	Precursor Ion (m/z) -> Product Ion (m/z) (Specific transitions for N-nitroso-nebivolol)

should be determined by infusing a standard solution into the mass spectrometer)

4. Data Analysis and Quantification

- **Calibration Curve:** Construct a calibration curve by plotting the peak area of **N-nitroso-nebivolol** against its concentration for the series of working standard solutions. A linear regression with a weighting factor (e.g., 1/x) is typically used. The correlation coefficient (r^2) should be ≥ 0.99 .[\[2\]](#)[\[3\]](#)
- **Quantification:** Determine the concentration of **N-nitroso-nebivolol** in the API sample by interpolating its peak area from the calibration curve.
- **Calculation:** Calculate the amount of **N-nitroso-nebivolol** in the nebivolol API in parts per million (ppm) or $\mu\text{g/g}$ using the following formula:

$$\text{Amount (ppm)} = (\text{Concentration from curve (ng/mL)} / \text{Sample concentration (mg/mL)}) \times \text{Dilution factor}$$

Quantitative Data Summary

The following tables summarize typical quantitative performance data for the UPLC-MS/MS analysis of **N-nitroso-nebivolol**.

Table 1: Method Performance Characteristics

Parameter	Typical Value
Linearity Range (ng/mL)	1 - 180
Correlation Coefficient (r^2)	≥ 0.999
Limit of Detection (LOD) (pg/mL)	2
Limit of Quantification (LOQ) (pg/mL)	5

Data compiled from multiple sources.[\[2\]](#)[\[3\]](#)[\[8\]](#)

Table 2: Recovery Data

Spiked Concentration (µg/mg)	Recovery (%)
0.03	100.4
0.30	100.2

Data from a study on nebivolol drug substance.[8]

Conclusion

The UPLC-MS/MS method described in this application note is a highly sensitive, selective, and reliable approach for the quantification of **N-nitroso-nebivolol** in nebivolol API.[2][3] The detailed protocol and performance data demonstrate that this method is suitable for routine quality control analysis, enabling pharmaceutical manufacturers to ensure their products meet the stringent regulatory requirements for nitrosamine impurities and safeguard patient health.[1][9] The use of a diverter valve is recommended to prevent contamination of the mass spectrometer by the high-concentration nebivolol peak, thereby improving the robustness and longevity of the analytical system.[2][8]

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